

# Essential Safety and Operational Guidance for Handling Methyl 5-aminoisoxazole-4-carboxylate

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## Compound of Interest

Compound Name: *Methyl 5-aminoisoxazole-4-carboxylate*

Cat. No.: *B133504*

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Disclaimer: No specific Safety Data Sheet (SDS) is publicly available for **Methyl 5-aminoisoxazole-4-carboxylate** (CAS No. 145798-74-9). The following information is a composite guideline derived from the safety data of structurally similar isoxazole derivatives. Researchers should handle this compound with caution and perform a thorough risk assessment before use.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Methyl 5-aminoisoxazole-4-carboxylate**. The following procedures are designed to ensure safe handling, storage, and disposal of this chemical in a laboratory setting.

## Hazard Identification and Classification

Based on analogous compounds, **Methyl 5-aminoisoxazole-4-carboxylate** is anticipated to be a solid that may cause skin, eye, and respiratory irritation.<sup>[1]</sup> It is crucial to avoid the formation of dust and aerosols during handling.<sup>[2]</sup>

Hazard Classification (Based on Analogous Compounds)	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation (Category 2) <a href="#">[1]</a>	GHS07	Warning	H315: Causes skin irritation <a href="#">[1]</a>
Eye Irritation (Category 2A) <a href="#">[1]</a>	GHS07	Warning	H319: Causes serious eye irritation <a href="#">[1]</a>
Specific target organ toxicity — single exposure (Category 3), Respiratory system <a href="#">[1]</a>	GHS07	Warning	H335: May cause respiratory irritation <a href="#">[1]</a>

## Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn at all times when handling **Methyl 5-aminoisoxazole-4-carboxylate**.

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or goggles. <a href="#">[1]</a>	Protects against splashes and dust.
Hand Protection	Chemically resistant, impervious gloves (e.g., nitrile rubber). <a href="#">[2]</a>	Prevents skin contact and irritation. <a href="#">[1]</a>
Body Protection	Laboratory coat or long-sleeved clothing.	Protects skin from accidental contact.
Respiratory Protection	Use a NIOSH (US) or CEN (EU) approved particulate respirator if dust is generated. <a href="#">[2]</a>	Prevents inhalation of irritating dust. <a href="#">[1]</a>

## Operational Plan: Step-by-Step Handling Protocol

### 1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[\[1\]](#)[\[2\]](#)
- Have an eyewash station and safety shower readily accessible.

### 2. Handling and Storage:

- Receiving: Upon receipt, inspect the container for damage. Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Weighing and Aliquoting:
  - Perform these tasks in a fume hood to control dust.
  - Use appropriate tools (e.g., spatula) to handle the solid. Avoid creating dust.[\[2\]](#)
  - Close the container tightly after use.
- Dissolving:
  - Add the solid to the solvent slowly.
  - If heating is required, use a water bath or heating mantle with stirring to ensure even temperature distribution.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials. Keep container tightly sealed.[\[1\]](#)

## Emergency Procedures

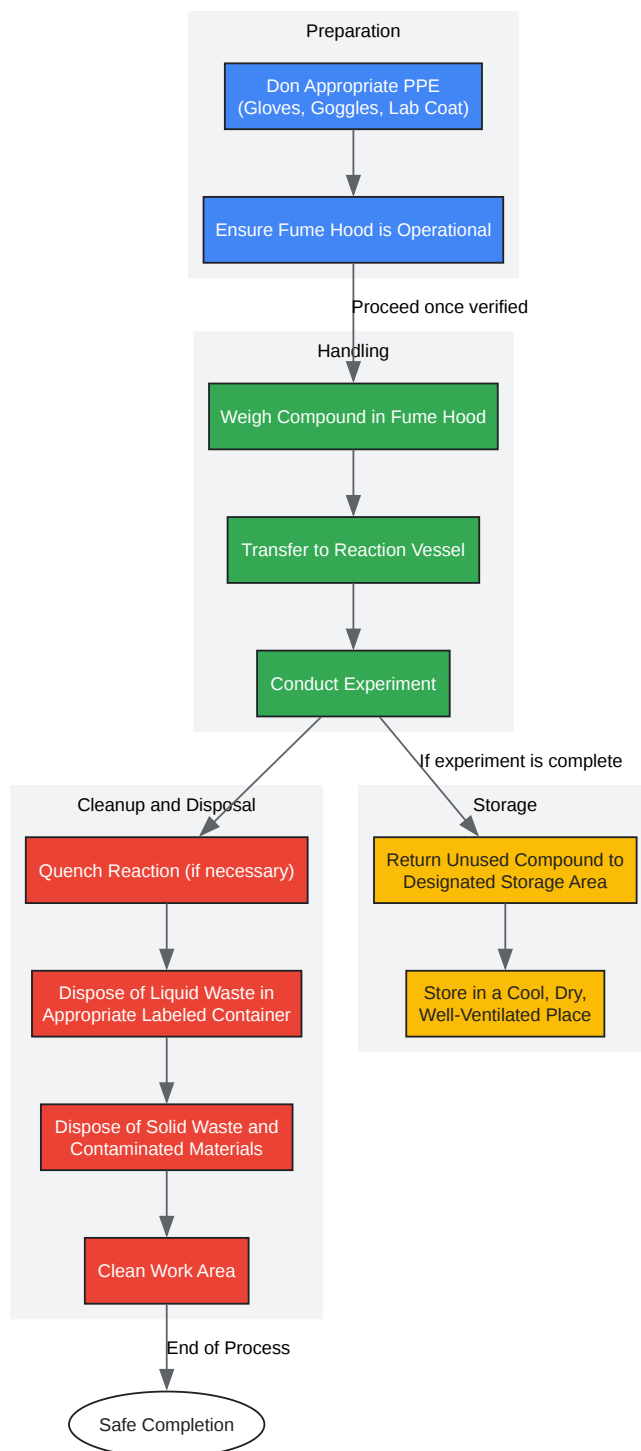
Emergency Situation	Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention. <a href="#">[1]</a> <a href="#">[2]</a>
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician. Remove and wash contaminated clothing before reuse. <a href="#">[1]</a> <a href="#">[2]</a>
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention. <a href="#">[1]</a> <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. <a href="#">[1]</a>
Spill	Use personal protective equipment. <a href="#">[2]</a> Sweep up and shovel into a suitable container for disposal. <a href="#">[2]</a> Avoid dust formation. <a href="#">[2]</a>
Fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. <a href="#">[2]</a> Wear self-contained breathing apparatus for firefighting if necessary. <a href="#">[2]</a>

## Disposal Plan

- Chemical Waste: Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)  
Do not let the product enter drains.[\[2\]](#)
- Contaminated PPE: Dispose of contaminated gloves and other protective equipment as chemical waste in accordance with applicable laws and good laboratory practices.[\[2\]](#)

## Workflow for Handling Methyl 5-aminoisoxazole-4-carboxylate

## Workflow for Handling Methyl 5-aminoisoxazole-4-carboxylate

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## References

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